

Introduction: The Quinoline Scaffold in Modern Research

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *3,4-Dibromo-6-chloro-8-methylquinoline*

CAS No.: *1211751-43-7*

Cat. No.: *B578024*

[Get Quote](#)

The quinoline ring system, a fusion of a benzene and a pyridine ring, is a privileged scaffold in medicinal chemistry and materials science.^{[1][2]} First isolated from coal tar in 1834, quinoline and its derivatives have since been identified in numerous natural alkaloids and have become the foundation for a wide array of synthetic compounds with significant pharmacological activities.^[1] These activities are broad and impactful, including anti-malarial (e.g., chloroquine), antibacterial (e.g., ciprofloxacin), anticancer (e.g., camptothecin), and anti-inflammatory properties.^{[1][3][4]}

The biological and chemical properties of quinoline derivatives can be finely tuned by introducing various substituents at different positions on the ring system.^[2] Halogenation, in particular, is a powerful strategy to modulate a molecule's lipophilicity, metabolic stability, and binding interactions with biological targets. This guide focuses on a specific, potentially novel derivative: **3,4-Dibromo-6-chloro-8-methylquinoline**. While a dedicated CAS (Chemical Abstracts Service) number for this exact structure is not readily found in major chemical databases, this guide will provide a comprehensive technical overview based on established principles of quinoline chemistry. We will cover its systematic nomenclature, propose a viable synthetic route, predict its physicochemical and spectroscopic properties, discuss potential

applications, and outline essential safety protocols. This document is intended for researchers, scientists, and professionals in drug development who are exploring the vast chemical space of substituted quinolines.

Nomenclature and Structural Representation

The systematic IUPAC name for the target compound is **3,4-Dibromo-6-chloro-8-methylquinoline**. Its structure consists of a quinoline core with bromine atoms at positions 3 and 4, a chlorine atom at position 6, and a methyl group at position 8.

Table 1: Compound Identification

Systematic Name	3,4-Dibromo-6-chloro-8-methylquinoline
Molecular Formula	C ₁₀ H ₅ Br ₂ ClN
Molecular Weight	334.42 g/mol
CAS Number	Not assigned or not publicly available

```
graph "chemical_structure" {
  layout=neato;
  node [shape=plaintext];
  edge [style=bold];

  // Define atom positions
  N1 [pos="0,0.866!", label="N"];
  C2 [pos="1,1.732!", label="C"];
  C3 [pos="2,1.732!", label="C"];
  C4 [pos="2.5,0.866!", label="C"];
  C4a [pos="2,0!", label="C"];
  C5 [pos="3,-0.866!", label="C"];
  C6 [pos="2.5,-1.732!", label="C"];
  C7 [pos="1.5,-1.732!", label="C"];
  C8 [pos="1,-0.866!", label="C"];
  C8a [pos="1,0!", label="C"];
```

```
// Define substituent positions
Br3 [pos="3,2.598!", label="Br"];
Br4 [pos="3.5,0!", label="Br"];
Cl6 [pos="3.5,-2.598!", label="Cl"];
CH3_8 [pos="0,-1.732!", label="CH3"];
```

```
// Draw bonds
```

```
N1 -- C2;
C2 -- C3;
C3 -- C4;
C4 -- C4a;
C4a -- C8a;
C8a -- N1;
C4a -- C5;
C5 -- C6;
C6 -- C7;
C7 -- C8;
C8 -- C8a;
```

```
// Double bonds
```

```
edge [style=double];
C2 -- N1 [style=solid];
C3 -- C4 [style=solid];
C4a -- C5 [style=solid];
C6 -- C7 [style=solid];
C8 -- C8a [style=solid];
```

```
// Substituent bonds
```

```
edge [style=solid];
```

```
C3 -- Br3;
C4 -- Br4;
C6 -- Cl6;
C8 -- CH3_8;

// Add labels for ring positions
pos_2 [pos="0.7,2.1!", label="2", fontsize=10];
pos_3 [pos="2.3,2.1!", label="3", fontsize=10];
pos_4 [pos="3.1,1.1!", label="4", fontsize=10];
pos_5 [pos="3.6,-0.866!", label="5", fontsize=10];
pos_6 [pos="2.8,-2.1!", label="6", fontsize=10];
pos_7 [pos="1.2,-2.1!", label="7", fontsize=10];
pos_8 [pos="0.4,-1.1!", label="8", fontsize=10];
}
```

Caption: Chemical structure of **3,4-Dibromo-6-chloro-8-methylquinoline**.

Proposed Synthetic Pathway

The synthesis of polysubstituted quinolines often involves a multi-step sequence, starting with the construction of a less substituted quinoline core, followed by regioselective functionalization. A plausible route to **3,4-Dibromo-6-chloro-8-methylquinoline** is proposed below, based on established synthetic methodologies for quinolines.^{[5][6][7]}

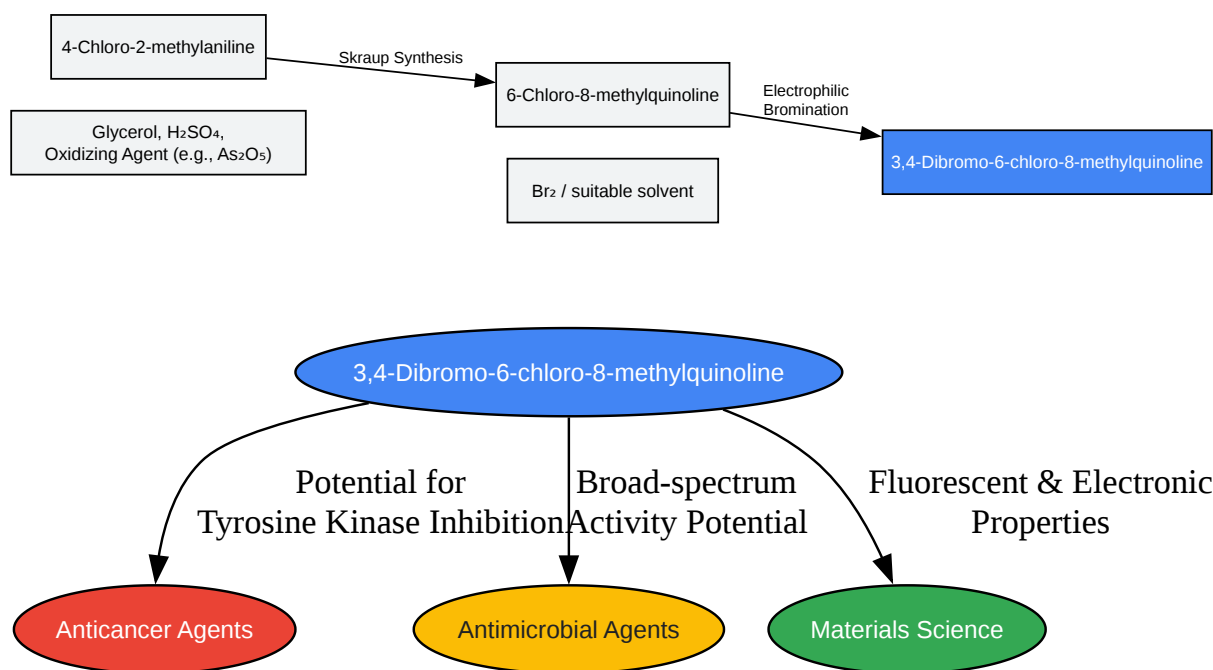
Step 1: Skraup Synthesis of 6-Chloro-8-methylquinoline

The Skraup synthesis is a classic method for constructing the quinoline core. In this step, 4-chloro-2-methylaniline would be reacted with glycerol, an oxidizing agent (such as arsenic pentoxide or nitrobenzene), and sulfuric acid. The reaction proceeds through a series of steps including dehydration of glycerol to acrolein, Michael addition of the aniline, cyclization, and finally oxidation to form the aromatic quinoline ring.

Step 2: Dibromination of 6-Chloro-8-methylquinoline

The final step is the introduction of two bromine atoms at the 3 and 4 positions of the quinoline ring. This can be achieved through electrophilic bromination. The existing substituents on the

benzene ring (the chloro and methyl groups) will influence the reactivity of the pyridine ring. The bromination is likely to proceed via an addition-elimination mechanism on the more electron-rich pyridine moiety of the quinoline system.



[Click to download full resolution via product page](#)

Caption: Potential research applications of the target quinoline derivative.

Safety and Handling

As a halogenated aromatic heterocyclic compound, **3,4-Dibromo-6-chloro-8-methylquinoline** should be handled with care in a well-ventilated laboratory, preferably within a fume hood. Although specific toxicity data for this compound is unavailable, general precautions for handling halogenated quinolines should be followed. [8][9] Personal Protective Equipment (PPE):

- Eye Protection: Safety glasses or goggles are mandatory.
- Hand Protection: Chemical-resistant gloves (e.g., nitrile) should be worn.
- Body Protection: A lab coat is required.

Handling and Storage:

- Avoid inhalation of dust or vapors. [10]* Avoid contact with skin and eyes. [9]* Store in a tightly sealed container in a cool, dry place away from incompatible materials such as strong oxidizing agents. [8] First Aid Measures:
- In case of skin contact: Wash immediately with plenty of soap and water.
- In case of eye contact: Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.
- If inhaled: Move to fresh air. If breathing is difficult, give oxygen.
- If swallowed: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and consult a physician.

Conclusion

3,4-Dibromo-6-chloro-8-methylquinoline represents an intriguing target for chemical synthesis and biological evaluation. While its specific properties are yet to be experimentally determined, its structure, based on the versatile quinoline scaffold, suggests significant potential in medicinal chemistry and materials science. This guide provides a foundational framework for researchers interested in exploring this and other polysubstituted quinolines, from a plausible synthetic strategy to predicted properties and critical safety considerations. Further research into the synthesis and characterization of this compound is warranted to unlock its full potential.

References

- Recent advances in chemistry and therapeutic potential of functionalized quinoline motifs – a review. RSC Publishing.
- From Molecules to Medicine: The Remarkable Pharmacological Odyssey of Quinoline and its Deriv
- Comprehensive review on current developments of quinoline-based anticancer agents.
- Application of Quinoline Ring in Structural Modification of N
- Synthesis and Anti-Breast Cancer Activities of Substituted Quinolines. PMC - NIH.
- Quinoline CAS 91-22-5 | 802407. Merck Millipore.
- Quinoline - SAFETY D

- SAFETY D
- Chemistry of Substituted Quinolinones. Part VI. Synthesis and Nucleophilic Reactions of 4-Chloro-8-methylquinolin-2(1H)-one and its Thione Analogue. MDPI.
- An In-depth Technical Guide to the Synthesis of 7-Bromo-4-chloro-8-methylquinoline. Benchchem.
- 6-methoxy-8-nitroquinoline - Organic Syntheses Procedure.
- 6-Chloro-8-fluoroquinoline | CAS Number 52200-53-0. Ossila.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. Recent advances in chemistry and therapeutic potential of functionalized quinoline motifs – a review - RSC Advances (RSC Publishing) DOI:10.1039/D2RA02896D [pubs.rsc.org]
- 2. From Molecules to Medicine: The Remarkable Pharmacological Odyssey of Quinoline and its Derivatives – Oriental Journal of Chemistry [orientjchem.org]
- 3. Comprehensive review on current developments of quinoline-based anticancer agents - Arabian Journal of Chemistry [arabjchem.org]
- 4. mdpi.com [mdpi.com]
- 5. mdpi.com [mdpi.com]
- 6. pdf.benchchem.com [pdf.benchchem.com]
- 7. Organic Syntheses Procedure [orgsyn.org]
- 8. merckmillipore.com [merckmillipore.com]
- 9. pentachemicals.eu [pentachemicals.eu]
- 10. fishersci.com [fishersci.com]
- To cite this document: BenchChem. [Introduction: The Quinoline Scaffold in Modern Research]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b578024/docs#introduction-the-quinoline-scaffold-in-modern-research]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)